sample preparation for L-LEUCINE (1-13C) analysis

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Compound of Interest

Compound Name:	*L-LEUCINE (1-13C)*
Cat. No.:	*B1580053*

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Application Note: Sample Preparation & Analysis of **L-LEUCINE (1-13C)**

Executive Summary

This guide details the protocol for utilizing **L-Leucine (1-13C)** as a metabolic tracer.[1][2][3][4][5][6] Unlike uniformly labeled analogs, the 1-13C isotopomer is specifically engineered for Protein Fractional Synthesis Rate (FSR) and Oxidation Rate studies. Its utility hinges on the metabolic bifurcation of leucine: the carboxyl carbon (C1) is either incorporated into protein or released as

CO

during the irreversible decarboxylation of

-ketoisocaproate (KIC).

Key Analytical Challenges:

- Intracellular Enrichment: Plasma leucine enrichment often overestimates the true precursor pool (tRNA-leucine). We utilize plasma KIC as a surrogate marker for intracellular leucine enrichment.

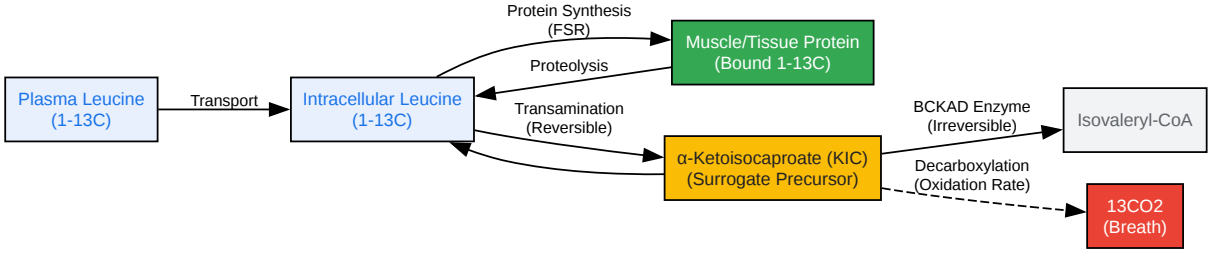
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- Label Retention: Derivatization methods must preserve the C1-carboxyl group. Methods involving decarboxylation (unless measuring CO

) must be avoided for the tissue fraction.

Metabolic Fate & Tracer Logic

Understanding the pathway is critical for selecting the correct sample preparation workflow.



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Figure 1: Metabolic fate of **L-Leucine (1-13C)**. Note that KIC enrichment mirrors intracellular leucine, making it the preferred precursor pool for calculation.

Experimental Design Considerations

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Parameter	Recommendation	Rationale
Tracer Form	L-Leucine (1-13C), 99 atom%	High purity required to detect low FSR (0.04–0.08%/hr).
Administration	Primed Continuous Infusion	Establishes "Isotopic Steady State" (plateau) within 2-3 hours.
Sampling	Plasma (Steady State) + Biopsy	Plasma confirms precursor enrichment; Biopsy measures product (protein).
Surrogate	Measure Plasma -KIC	KIC enrichment equilibrates with intracellular leucine, providing a more accurate denominator for FSR calculations.

Detailed Protocols

Protocol A: Plasma Free Leucine & KIC (GC-MS)

Target: Precursor Pool Enrichment (TTR/MPE)

Principle: We isolate free amino acids and keto-acids. KIC requires a two-step derivatization (Oximation + Silylation) to stabilize the keto group and prevent enolization issues during GC.

Reagents:

- Sulfosalicylic Acid (SSA), 10% w/v.
- Methoxyamine HCl in Pyridine (2% w/v).
- MTBSTFA + 1% TBDMSCl (N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide).
- Internal Standard: Norleucine (optional but recommended).

Workflow:

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- Deproteinization:
  - Add 50 µL Plasma to 50 µL 10% SSA.
  - Vortex vigorously (10s). Centrifuge at 14,000 x g for 10 min at 4°C.
  - Transfer supernatant to a GC vial insert.[7]
- Drying:
  - Evaporate supernatant to dryness under Nitrogen stream at 60°C.[7]
  - Critical: Sample must be completely anhydrous before silylation.
- Derivatization (Step 1 - Oximation for KIC):
  - Add 50 µL Methoxyamine/Pyridine.
  - Incubate at 60°C for 60 minutes.
  - Note: This protects the ketone group on KIC.[8]
- Derivatization (Step 2 - Silylation):
  - Add 50 µL MTBSTFA.
  - Incubate at 60°C for 30 minutes.
- Analysis:
  - Inject 1 µL into GC-MS (Splitless mode).

GC-MS Parameters (SIM Mode):

- Column: DB-5ms or equivalent (30m x 0.25mm).
- Ions to Monitor (EI Source):
  - Leucine-tBDMS: m/z 302 (M+0) and 303 (M+1). Fragment: [M-57]+ (Loss of t-butyl).

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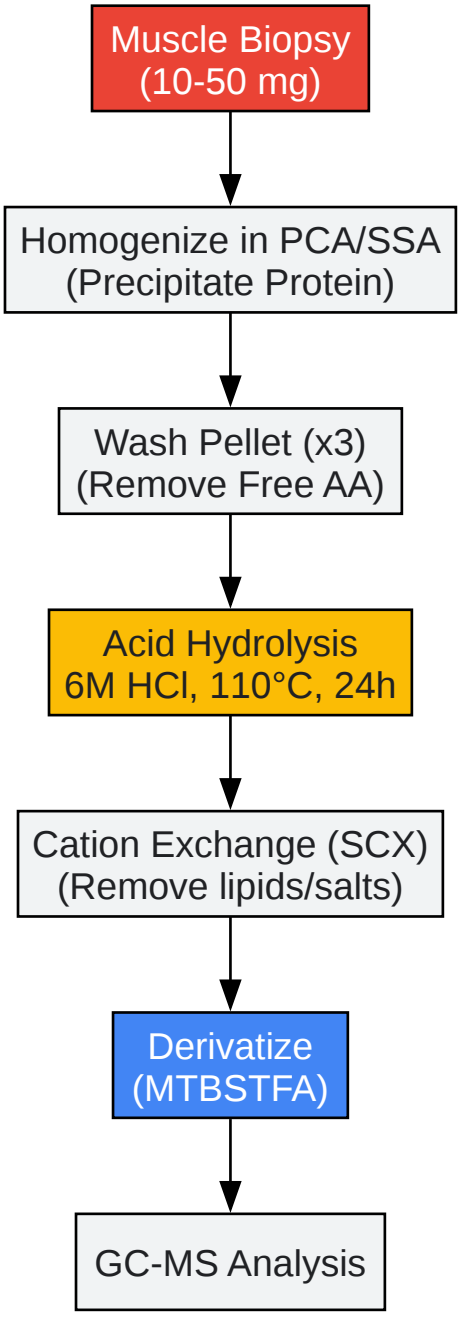
- KIC-Oxime-tBDMS: m/z 374 (M+0) and 375 (M+1). Fragment: [M-57]+.
- Note: The C1 label is retained in the [M-57]+ fragment.

Protocol B: Tissue Protein Hydrolysis (GC-MS/IRMS)

Target: Product Enrichment (Bound Leucine)

Principle: To measure FSR, we must isolate the "mixed muscle protein" fraction, hydrolyze it into constituent amino acids, and measure the enrichment of the bound leucine.

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Figure 2: Tissue processing workflow for Fractional Synthesis Rate (FSR).

Step-by-Step:

- Homogenization & Precipitation:
  - Homogenize ~20 mg frozen tissue in 500 µL 10% TCA (Trichloroacetic acid) or PCA.

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- Centrifuge (10,000 x g, 10 min).
- Supernatant: Contains intracellular free amino acids (can be analyzed separately).
- Pellet: Contains protein.[5][6][7][9][10][11][12]

- Washing (Critical):
  - Wash pellet 3x with 10% TCA to remove all traces of unbound tracer.
  - Wash 1x with Ethanol/Ether (1:1) to remove lipids.[7] Dry the pellet.
- Hydrolysis:
  - Resuspend pellet in 2 mL 6M HCl.
  - Flush headspace with Nitrogen (prevents oxidation). Cap tightly.
  - Incubate at 110°C for 24 hours.
- Cleanup (Cation Exchange):
  - Pass hydrolysate through a Dowex 50W-X8 (H+ form) column.
  - Wash with water (removes anions/neutrals).
  - Elute amino acids with 4M NH

    OH.
  - Dry eluate under Nitrogen.[7]
- Derivatization:
  - Proceed with MTBSTFA derivatization as in Protocol A (Oximation not required for pure amino acids, but compatible).

Protocol C: Breath CO Analysis

Target: Oxidation Rate

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Principle: Leucine oxidation releases C1 as CO

. Breath samples are collected in evacuated tubes and analyzed via Isotope Ratio Mass Spectrometry (IRMS).

- Collection: Subject breathes through a straw into a 10 mL Exetainer® tube. Cap immediately.
- Analysis: Continuous Flow IRMS (CF-IRMS).
- Calculation:
  - Note: Recovery factor for CO

    is typically ~0.8 (due to bicarbonate pool retention).

Calculations & Data Processing

Atom Percent Excess (APE):

Where

is the ratio of peak areas (m/z 303 / m/z 302).

Fractional Synthesis Rate (FSR):

[9]

- : Change in enrichment of bound leucine (Protocol B).
- : Steady-state enrichment of Plasma KIC (Protocol A).
- : Time between biopsies (hours).

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